

Application Note and Protocol: Preparation of 1-Octanol-d17 Stock Solution

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Compound of Interest

Compound Name: 1-Octanol-d17

Cat. No.: B043003

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Introduction

1-Octanol-d17 is the deuterated form of 1-Octanol, a saturated fatty alcohol.[1] In this stable isotope-labeled compound, seventeen hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an invaluable tool in various scientific disciplines, particularly in drug development and metabolic research. Due to its chemical identity with its non-deuterated counterpart, **1-Octanol-d17** serves as an ideal internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) or mass spectrometry (GC-MS or LC-MS).[1][2] Its applications include use as a metabolic tracer to study pharmacokinetic profiles and as an inhibitor of T-type calcium channels for in-vitro research.[1] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results.

Applications

The primary applications of **1-Octanol-d17** stem from its isotopic labeling:

- **Internal Standard:** In quantitative mass spectrometry and NMR, **1-Octanol-d17** is used as an internal standard.[1] Since it is chemically identical to the endogenous analyte, it co-elutes and has the same ionization efficiency and extraction recovery, but is distinguishable by its higher mass. This allows for precise quantification of 1-Octanol in complex biological matrices.
- **Metabolic Tracer:** Researchers use **1-Octanol-d17** to trace metabolic pathways.[1] By introducing the labeled compound into a biological system, scientists can track its

absorption, distribution, metabolism, and excretion (ADME), providing insights into the pharmacokinetics of long-chain alcohols.[1]

- Biophysical Research: Deuterated long-chain alcohols are used to study the structure and dynamics of cellular membranes.[2] Techniques like NMR spectroscopy can leverage the deuteration to simplify complex spectra and elucidate molecular interactions within the lipid bilayer.[2]

Physicochemical and Solubility Data

A summary of the key physical and chemical properties of **1-Octanol-d17** is provided below. This data is essential for accurate solution preparation and safe handling.

Property	Value	Reference(s)
CAS Number	153336-13-1	[3][4]
Molecular Formula	C ₈ D ₁₇ OH	[4]
Molecular Weight	~147.24 g/mol	[4]
Appearance	Colorless Oil	[5]
Density	~0.936 g/mL (at 25 °C)	[5]
Melting Point	-15 °C	[5]
Boiling Point	196 °C	[5]
Flash Point	81 °C (178 °F)	[5]
Solubility in DMSO	≥ 100 mg/mL (requires sonication)	[1]
Solubility in Water	Sparingly soluble / Insoluble	[6][7]
Other Solvents	Soluble in Chloroform (Slightly), Methanol (Slightly), Ethanol, Ether	[5][7]
Storage Temperature	2-8 °C (Refrigerator), under inert atmosphere	[5]

Experimental Protocol: Preparation of a 10 mg/mL Stock Solution in DMSO

This protocol provides a detailed procedure for preparing a 10 mg/mL stock solution of **1-Octanol-d17** in dimethyl sulfoxide (DMSO).

1. Objective

To prepare a homogenous and accurately concentrated stock solution of **1-Octanol-d17** for use in downstream applications.

2. Materials and Equipment

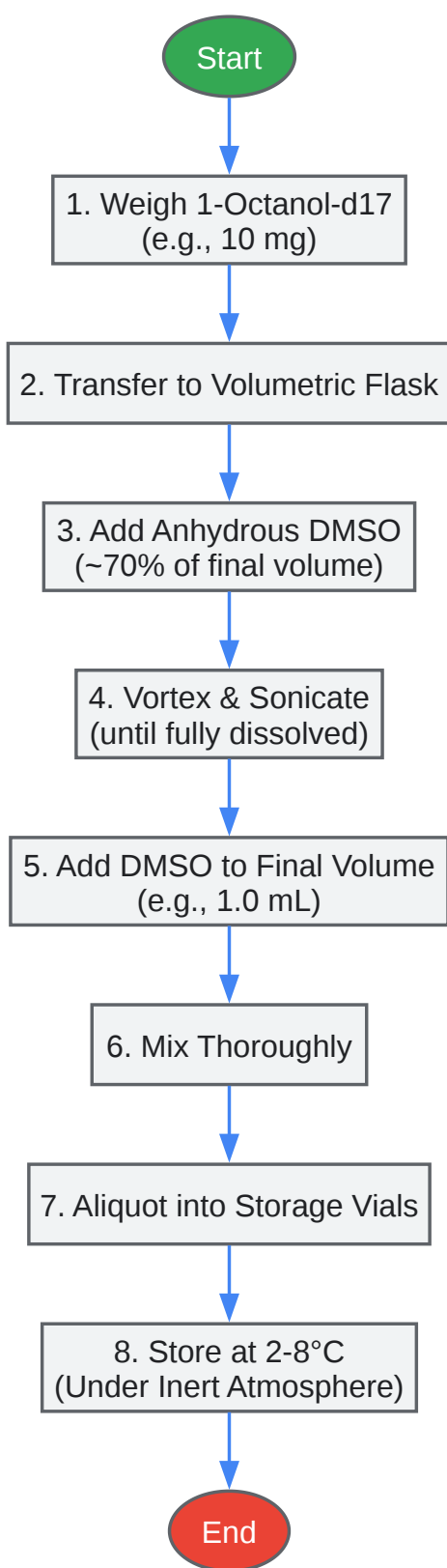
- **1-Octanol-d17** (solid or oil)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened bottle
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Class A volumetric flask (e.g., 1 mL or 5 mL)
- Vortex mixer
- Water bath sonicator
- 2 mL amber glass vials with PTFE-lined screw caps
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

3. Safety Precautions

- **1-Octanol-d17** is a combustible liquid and can cause serious eye and skin irritation.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Always handle the compound and resulting solutions inside a chemical fume hood.
- Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.[\[6\]](#)

- Consult the Safety Data Sheet (SDS) for **1-Octanol-d17** and all other chemicals before starting work.[\[3\]](#)[\[6\]](#)
- Avoid inhalation of vapors and direct contact with skin and eyes.[\[6\]](#) In case of contact, rinse the affected area thoroughly with water.[\[8\]](#)

4. Experimental Workflow Diagram



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Caption: Workflow for the preparation of **1-Octanol-d17** stock solution.

5. Step-by-Step Procedure

- Preparation: Allow the vial of **1-Octanol-d17** and the bottle of anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.[\[10\]](#)
- Weighing: Using an analytical balance, accurately weigh 10.0 mg of **1-Octanol-d17** directly into a 1.0 mL Class A volumetric flask.
- Initial Solubilization: Add approximately 0.7 mL (70% of the final volume) of anhydrous DMSO to the volumetric flask.
- Dissolution: Cap the flask and vortex thoroughly for 30-60 seconds. If the compound does not fully dissolve, place the flask in a water bath sonicator.[\[1\]](#) Sonicate for 5-10 minutes or until the solution is clear and free of any visible particles.
- Final Volume Adjustment: Once the solute is completely dissolved, carefully add anhydrous DMSO to the flask until the bottom of the meniscus is level with the 1.0 mL calibration mark.
- Homogenization: Cap the volumetric flask and invert it 10-15 times to ensure the solution is homogenous.
- Quality Control: Visually inspect the solution to ensure it is clear, colorless, and free of any precipitation or particulate matter.
- Aliquoting and Storage: Aliquot the stock solution into appropriately labeled, amber glass vials with PTFE-lined screw caps. This prevents contamination and degradation from repeated freeze-thaw cycles. Store the vials upright in a refrigerator at 2-8°C under an inert atmosphere if possible.[\[5\]](#)

6. Storage and Stability

- Storage: Stock solutions should be stored at 2-8°C in tightly sealed amber vials to protect from light.[\[5\]](#) Deuterated solvents can be hygroscopic, so ensuring the container is sealed is critical to prevent moisture absorption.[\[10\]](#)

- **Stability:** When stored properly, deuterated alcohol solutions are generally stable.^[11] A study on aqueous ethanol solutions showed stability for at least one year with proper storage.^[12] However, for sensitive quantitative assays, it is recommended to perform periodic stability checks or prepare fresh solutions. Avoid repeated freeze-thaw cycles.

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